

An In-depth Technical Guide on 2-Propanol, 1,1'-(hydroxyimino)bis-

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Compound of Interest

Compound Name: 2-Propanol, 1,1'-(hydroxyimino)bis-

Cat. No.: B1609678

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A comprehensive exploration of the synthesis, properties, and potential applications of N,N-bis(2-hydroxypropyl)hydroxylamine.

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the chemical compound **2-Propanol, 1,1'-(hydroxyimino)bis-**, also known as N,N-bis(2-hydroxypropyl)hydroxylamine. Due to a notable absence of specific literature on its discovery and historical development, this document consolidates available chemical data and presents a plausible synthetic pathway based on established chemical principles for analogous compounds. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and chemical synthesis, offering a structured presentation of its properties and a hypothetical experimental framework.

Introduction

2-Propanol, 1,1'-(hydroxyimino)bis- is an organic compound featuring a hydroxylamine core functional group with two 2-hydroxypropyl substituents. Its structure suggests potential applications as a chelating agent, a precursor in polymer chemistry, or as a molecule of interest in biological systems. Despite its listing in chemical databases, a thorough search of scientific literature and patent databases did not yield specific information regarding its initial discovery

or a detailed history of its synthesis and characterization. This guide, therefore, aims to fill this gap by providing a comprehensive summary of its known properties and a scientifically grounded, albeit hypothetical, approach to its synthesis.

Chemical and Physical Properties

Quantitative data for **2-Propanol, 1,1'-(hydroxyimino)bis-** is primarily derived from computational models available in chemical databases. The following table summarizes these key properties.

Property	Value	Source
Molecular Formula	C ₆ H ₁₅ NO ₃	PubChem[1]
Molecular Weight	149.19 g/mol	PubChem[1]
IUPAC Name	1-[hydroxy(2-hydroxypropyl)amino]propan-2-ol	PubChem[1]
CAS Number	97173-34-7	PubChem[1]
Topological Polar Surface Area	72.9 Å ²	PubChem
Hydrogen Bond Donor Count	3	PubChem
Hydrogen Bond Acceptor Count	4	PubChem
Rotatable Bond Count	5	PubChem
LogP (calculated)	-1.3	PubChem
Physical Description	Liquid (predicted)	PubChem

Plausible Synthetic Routes and Experimental Protocols

While a specific, documented synthesis for **2-Propanol, 1,1'-(hydroxyimino)bis-** is not available in the reviewed literature, two primary retrosynthetic pathways can be proposed based on the general synthesis of N,N-dialkylhydroxylamines.

Method 1: Reaction of Propylene Oxide with Hydroxylamine

This is a direct and atom-economical approach. The nucleophilic nitrogen of hydroxylamine can attack the electrophilic carbon of the epoxide ring of propylene oxide.

- Reaction: $2 \text{C}_3\text{H}_6\text{O} + \text{NH}_2\text{OH} \rightarrow \text{C}_6\text{H}_{15}\text{NO}_3$
- Detailed Protocol:
 - In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve hydroxylamine hydrochloride (1.0 eq) in a suitable solvent such as methanol or water.
 - Add a base, for example, sodium hydroxide (2.0 eq) or triethylamine (2.2 eq), to neutralize the hydrochloride and liberate the free hydroxylamine.
 - Cool the mixture in an ice bath and add propylene oxide (2.2 eq) dropwise with vigorous stirring. The addition should be slow to control the exothermic reaction.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to a gentle reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
 - Upon completion, cool the reaction mixture and remove the solvent under reduced pressure.
 - The resulting crude product can be purified by vacuum distillation or column chromatography on silica gel using an appropriate eluent system (e.g., ethyl acetate/methanol gradient).
 - Characterize the final product by NMR (^1H , ^{13}C), mass spectrometry, and IR spectroscopy.

Method 2: Oxidation of Bis(2-hydroxypropyl)amine

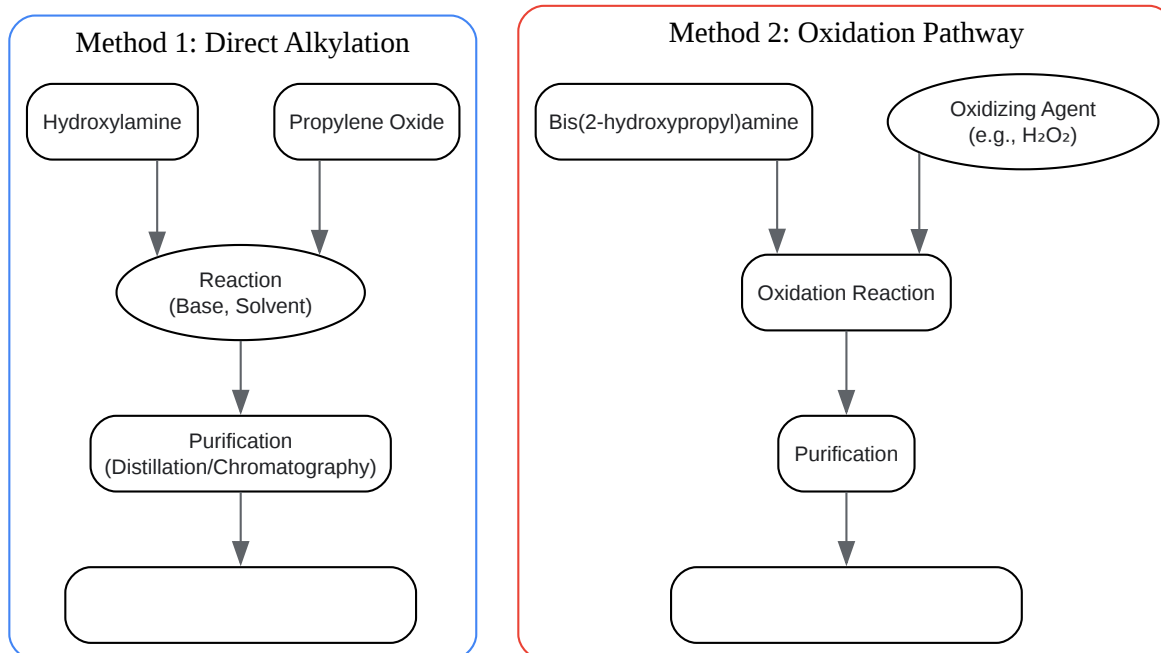
This method involves the synthesis of the corresponding secondary amine followed by a selective N-oxidation.

- Step 1: Synthesis of Bis(2-hydroxypropyl)amine

- Reaction: $2 \text{C}_3\text{H}_6\text{O} + \text{NH}_3 \rightarrow \text{C}_6\text{H}_{15}\text{NO}_2$
- Protocol: This reaction is typically carried out by reacting propylene oxide with an excess of aqueous ammonia under pressure and elevated temperature. The product, bis(2-hydroxypropyl)amine, is a commercially available compound.
- Step 2: Oxidation to N,N-bis(2-hydroxypropyl)hydroxylamine
 - Reaction: $\text{C}_6\text{H}_{15}\text{NO}_2 + [\text{O}] \rightarrow \text{C}_6\text{H}_{15}\text{NO}_3$
 - Protocol:
 - Dissolve bis(2-hydroxypropyl)amine (1.0 eq) in a suitable solvent like methanol or water.
 - Cool the solution in an ice bath.
 - Slowly add a controlled amount of an oxidizing agent. A common reagent for this transformation is hydrogen peroxide (H_2O_2) in the presence of a catalyst like sodium tungstate or through the use of reagents like Caro's acid (peroxymonosulfuric acid) or m-chloroperoxybenzoic acid (m-CPBA). The stoichiometry of the oxidant is critical to avoid over-oxidation to the nitron.
 - Monitor the reaction progress by TLC.
 - Once the starting material is consumed, the reaction is quenched, for example, by adding a reducing agent like sodium sulfite if peroxides were used.
 - The product is then extracted into an organic solvent, and the organic layer is washed, dried, and concentrated.
 - Purification is achieved by vacuum distillation or column chromatography.
 - The final product's identity and purity should be confirmed by spectroscopic methods.

Visualizations

Logical Workflow for the Hypothetical Synthesis of **2-Propanol, 1,1'-(hydroxyimino)bis-**



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References

- 1. [thieme-connect.com](https://www.thieme-connect.com) [thieme-connect.com]
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